

Application Note: HPLC-DAD Analysis of Delphinidin 3-rutinoside

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Compound of Interest

Compound Name: *Delphinidin 3-rutinoside*

Cat. No.: *B190933*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol and application data for the identification and quantification of **Delphinidin 3-rutinoside** using High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD).

Introduction

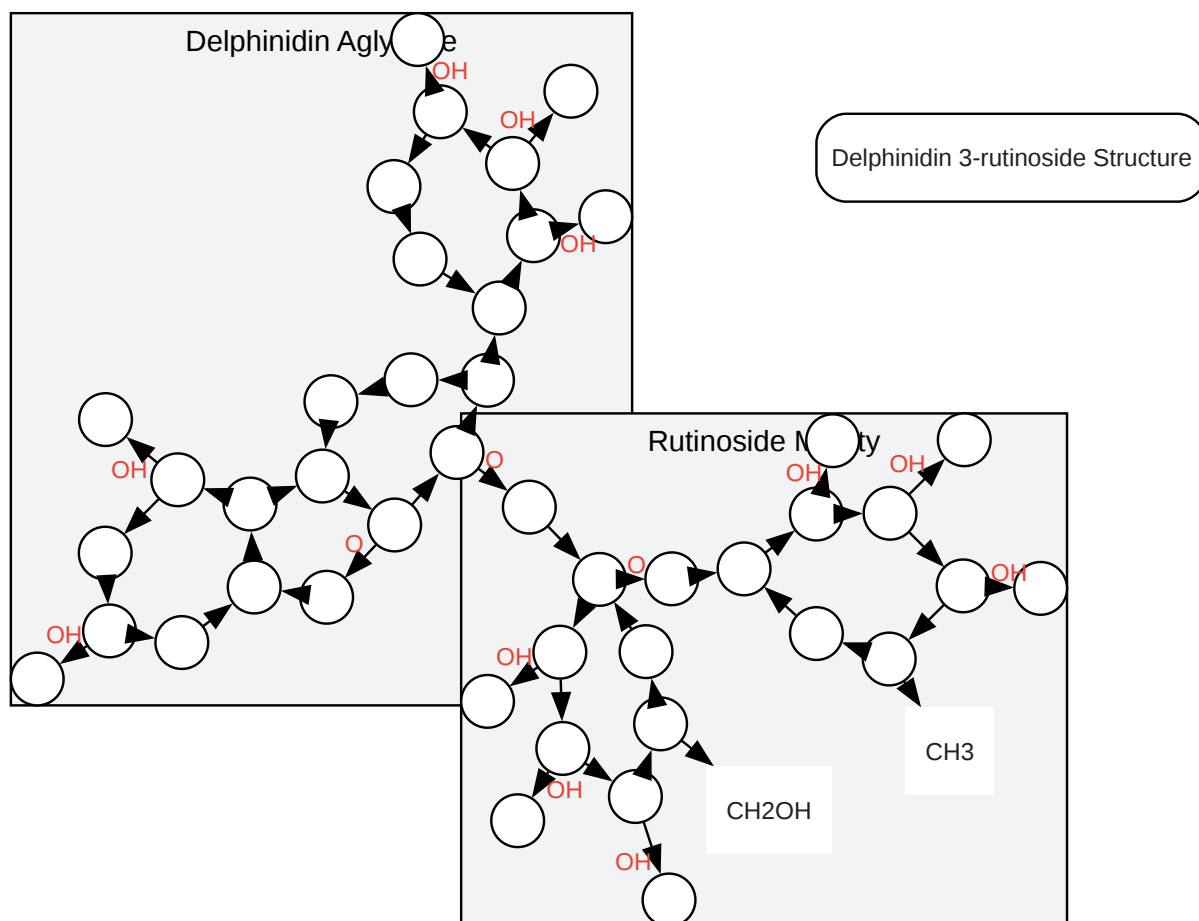
Delphinidin 3-rutinoside is a prominent anthocyanin, a class of water-soluble pigments responsible for the blue and red hues in many flowers and fruits.^[1] Found in significant quantities in blackcurrants (*Ribes nigrum*) and other berries, it is of great interest to researchers for its potent antioxidant and potential therapeutic properties, including antiproliferative activities.^{[2][3]} Accurate and reliable quantification of **Delphinidin 3-rutinoside** is crucial for quality control in the food and beverage industry, standardization of herbal products, and for pharmacokinetic studies in drug development.^[4]

This application note details a robust HPLC-DAD method for the analysis of **Delphinidin 3-rutinoside**. The methodology provides excellent selectivity and sensitivity for the quantification of this compound in various sample matrices.

Chemical Structure:

- Compound Name: **Delphinidin 3-rutinoside**

- Chemical Formula: $C_{27}H_{31}O_{16}Cl$ [1]
- Molecular Weight: 647.0 g/mol [1]
- Class: Anthocyanin, Flavonoid [1][5]



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Caption: Chemical structure of **Delphinidin 3-rutinoside**.

Experimental Protocol

This protocol outlines the necessary steps for sample preparation, HPLC-DAD analysis, and data processing.

2.1. Materials and Reagents

- **Delphinidin 3-rutinoside** standard (>97% purity)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (ACS grade)
- Water (Ultrapure, 18.2 MΩ·cm)
- 0.45 µm Syringe filters

2.2. Standard Solution Preparation

- **Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **Delphinidin 3-rutinoside** standard and dissolve in 10 mL of methanol acidified with 0.1% formic acid.
- **Working Solutions:** Prepare a series of working solutions by diluting the stock solution with the mobile phase A to achieve concentrations ranging from 0.5 µg/mL to 100 µg/mL.

2.3. Sample Preparation (from a solid matrix, e.g., fruit powder)

- **Extraction:** Accurately weigh 1 g of the homogenized sample into a 50 mL centrifuge tube. Add 20 mL of methanol containing 2% formic acid.
- **Sonication:** Sonicate the mixture for 20 minutes in an ultrasonic water bath at room temperature.[\[6\]](#)
- **Centrifugation:** Centrifuge the extract at 4000 rpm for 15 minutes.
- **Filtration:** Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

2.4. HPLC-DAD Conditions

- **Instrument:** Agilent 1260 Infinity II LC System or equivalent.
- **Column:** C18 reversed-phase column (e.g., 150 x 4.6 mm, 2.7 µm particle size).[\[6\]](#)
- **Mobile Phase A:** 2% Formic acid in water.[\[6\]](#)

- Mobile Phase B: 100% Methanol.[6]
- Gradient Elution:

Time (min)	% B
0	5
4	20
8	25
10	90
10.15	90
10.30	5

| 13 | 5 |

- Flow Rate: 0.8 mL/min.[6]
- Column Temperature: 50 °C.[6]
- Injection Volume: 10 µL.[6]
- DAD Wavelength: Detection at 520 nm.[1][6] Full UV-Vis spectra from 200-600 nm should be recorded for peak purity analysis. The characteristic absorption maximum for **Delphinidin 3-rutinoside** is approximately 526 nm.[6]

Data Presentation and Results

3.1. Chromatographic Performance

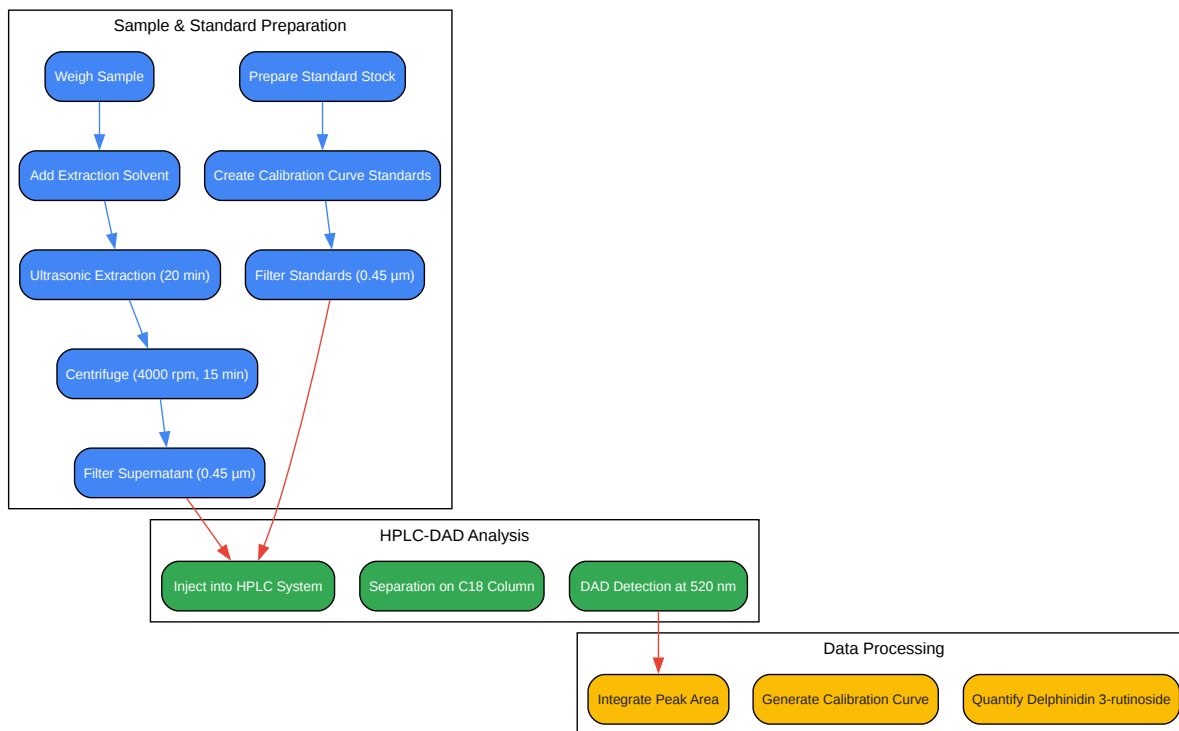
Under the specified conditions, **Delphinidin 3-rutinoside** is well-resolved from other common anthocyanins. The typical retention time is expected to be in the range of 6-8 minutes, although this can vary depending on the specific column and system.

3.2. Quantitative Data Summary

The following table summarizes the typical performance characteristics of the method, based on validation studies of similar anthocyanins.[\[7\]](#)[\[8\]](#)

Parameter	Typical Value
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	0.06 - 0.20 mg/kg [7]
Limit of Quantification (LOQ)	0.20 - 0.60 mg/kg [7]
Precision (%RSD)	< 6.2% (intra-day), < 8.5% (inter-day) [7]
Accuracy (% Recovery)	91.6 - 119% [7]
Wavelength (λ_{max})	~526 nm [6]

Experimental Workflow Diagram



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Caption: Workflow for HPLC-DAD analysis of **Delphinidin 3-rutinoside**.

Conclusion

The HPLC-DAD method described in this application note is a reliable and robust technique for the quantification of **Delphinidin 3-rutinoside**. With its high precision, accuracy, and sensitivity, this protocol is well-suited for a wide range of applications, from quality control of natural products to advanced research in pharmacology and food science. The provided workflow and parameters can be adapted for the analysis of other anthocyanins with minor modifications.

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